

# Technical Support Center: Accelerating Fosetyl Degradation in Environmental Matrices

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## Compound of Interest

Compound Name: Fosetyl

Cat. No.: B095085

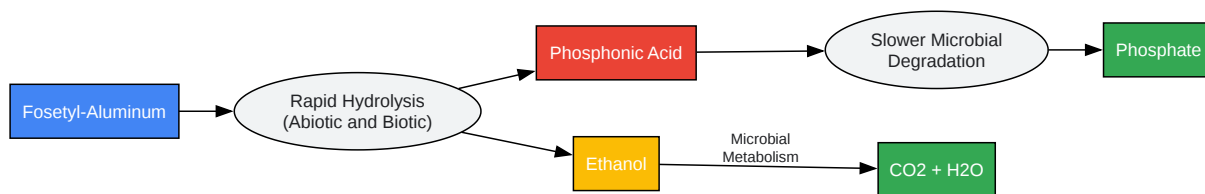
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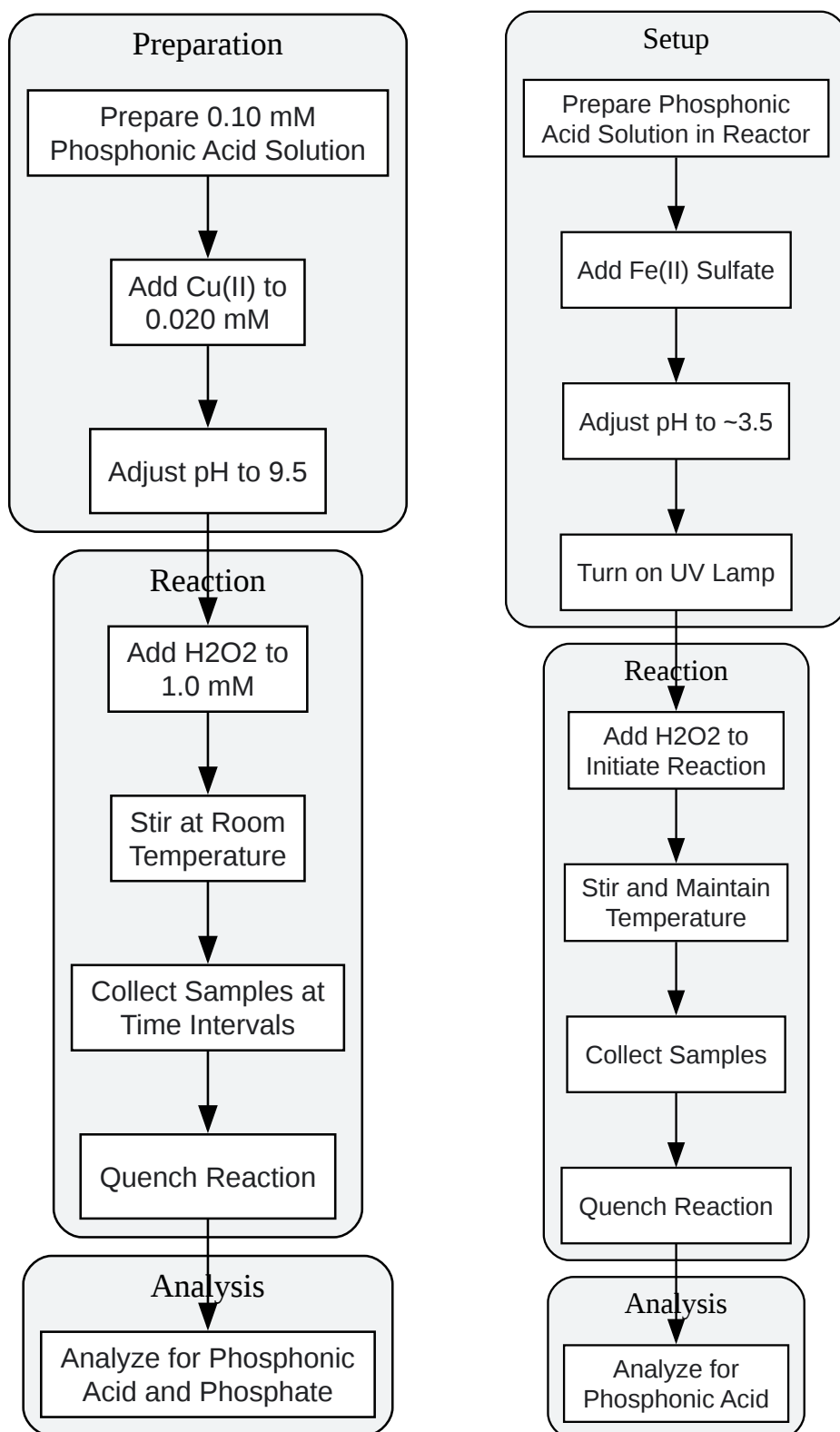
Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols for accelerating the degradation of **Fosetyl-Aluminum (Fosetyl-Al)** and its primary metabolite, phosphonic acid, in environmental samples.

## I. Understanding Fosetyl-Al Degradation

**Fosetyl-Al** is a systemic fungicide that rapidly hydrolyzes in the environment to form phosphonic acid and ethanol.<sup>[1]</sup> While the initial hydrolysis of **Fosetyl-Al** is swift, phosphonic acid can be more persistent.<sup>[2]</sup> This guide explores methods to accelerate the degradation of both compounds.

Degradation Pathway of **Fosetyl-Aluminum**





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## References

- 1. researchgate.net [researchgate.net]
- 2. discovery.researcher.life [discovery.researcher.life]
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